

Proper Disposal of Tetrahymanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Tetrahymanol*

Cat. No.: *B161616*

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **tetrahymanol** in a laboratory setting. These procedures are designed to ensure the safety of personnel and compliance with standard laboratory practices.

Tetrahymanol, a pentacyclic triterpenoid lipid, is utilized in various research applications. While a Safety Data Sheet (SDS) from GIpBio indicates that **tetrahymanol** is not classified as a hazardous substance, it is imperative to follow prudent laboratory practices when handling and disposing of this compound.^[1] This guide outlines the recommended procedures for the safe disposal of **tetrahymanol** waste.

Key Safety and Disposal Information

A comprehensive understanding of a substance's properties is the foundation of safe handling and disposal. The following table summarizes the key information for **tetrahymanol**.

Parameter	Information	Reference
Chemical Name	Tetrahymanol	[1]
CAS Number	2130-17-8	[1]
Molecular Formula	C30H52O	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Transport Regulations	Considered non-hazardous for transport (DOT, IMDG, IATA)	[1]
SARA 302/313	Not subject to reporting requirements	[1]

Personal Protective Equipment (PPE)

When handling **tetrahymanol**, appropriate personal protective equipment should be worn to minimize exposure and ensure personal safety.

- Gloves: Nitrile gloves are recommended.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat should be worn.

Disposal Protocols

The following step-by-step protocols provide detailed methodologies for the disposal of solid and liquid **tetrahymanol** waste.

Disposal of Solid Tetrahymanol Waste

Solid **tetrahymanol** waste includes residual powder, contaminated consumables (e.g., weigh boats, spatulas), and personal protective equipment.

- Segregation: Collect all solid **tetrahymanol** waste in a designated, clearly labeled waste container. Do not mix with other chemical waste streams unless permitted by your

institution's Environmental Health and Safety (EHS) department.

- **Container Labeling:** The waste container must be labeled with the full chemical name ("**Tetrahymanol**"), the words "Non-Hazardous Waste" (in accordance with the SDS), the date, the principal investigator's name, and the laboratory location.
- **Storage:** Store the sealed waste container in a designated area within the laboratory, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the container through your institution's established waste management program.

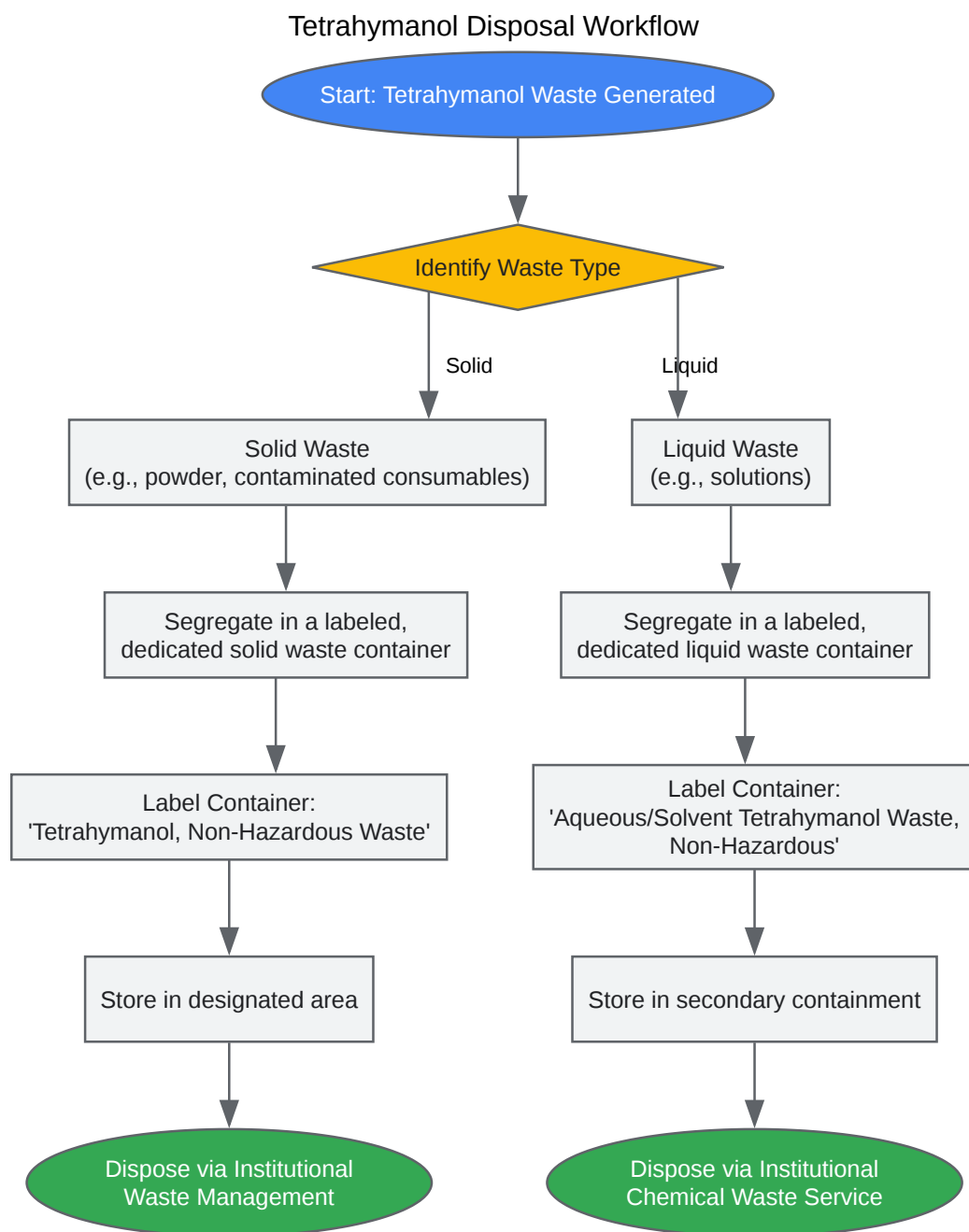
Disposal of Liquid Tetrahymanol Waste

Liquid **tetrahymanol** waste may include solutions containing the compound.

- **Waste Collection:** Collect all liquid **tetrahymanol** waste in a dedicated, sealed, and chemically compatible container.
- **Container Labeling:** Clearly label the container with "Aqueous **Tetrahymanol** Waste" or "Solvent-based **Tetrahymanol** Waste" (as appropriate), the full chemical name, concentration, the words "Non-Hazardous Waste," the date, the principal investigator's name, and the laboratory location.
- **Storage:** Store the waste container in a secondary containment tray in a well-ventilated area, away from sources of ignition if a flammable solvent was used.
- **Disposal:** Dispose of the liquid waste through your institution's chemical waste management service. Do not pour **tetrahymanol** solutions down the drain unless explicitly permitted by your local regulations and institutional EHS guidelines.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **tetrahymanol** waste.



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Caption: Disposal workflow for **tetrahymanol** waste.

Disclaimer: This document provides guidance based on the available Safety Data Sheet. Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements and regulations in your location.

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References

- 1. file.glpbio.com [file.glpbio.com]
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